

Personal protective equipment for handling Trichloromethyl chloroformate

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Compound of Interest

Compound Name: *Trichloromethyl chloroformate*

Cat. No.: *B126405*

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Essential Safety and Handling Guide for Trichloromethyl Chloroformate

Audience: Researchers, scientists, and drug development professionals.

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Trichloromethyl chloroformate** (also known as diphosgene). Adherence to these guidelines is critical to ensure personal safety and minimize environmental contamination. **Trichloromethyl chloroformate** is a highly toxic and corrosive chemical that can be fatal if swallowed, inhaled, or in contact with skin.[1][2] It also causes severe skin burns, eye damage, and is a lachrymator (a substance that causes tearing).[1][3]

Chemical Properties and Hazards

Property	Value	Source
CAS Number	503-38-8	[1] [2] [4]
Molecular Formula	C ₂ Cl ₄ O ₂	[1]
Appearance	Colorless liquid	[5]
Boiling Point	128 °C (262 °F; 401 K)	[6]
Density	1.639 g/mL at 20 °C	[4]
Vapor Pressure	10 mmHg at 20°C	[6]
Storage Temperature	2-8°C	[4]
Hazards	<p>Fatal if swallowed, inhaled, or in contact with skin. Causes severe skin burns and eye damage. Lachrymator.</p> <p>Moisture sensitive.</p> <p>Decomposes on heating to produce toxic gases (phosgene, hydrogen chloride, chlorine).</p>	[1] [3] [5]

I. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Trichloromethyl chloroformate**. The following table outlines the required equipment.

Body Part	Required PPE	Specifications and Remarks
Respiratory	Full-face respirator with appropriate cartridges (e.g., Type ABEK (EN14387)) or a self-contained breathing apparatus (SCBA).	All operations must be conducted in a certified chemical fume hood. ^{[1][3]} A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded. ^[3] For spills or emergencies, a chemical protection suit including an SCBA is required. ^[5]
Hands	Chemical-resistant gloves.	It is recommended to double-glove. Regularly inspect gloves for signs of degradation or perforation.
Eyes/Face	Tightly sealed safety goggles and a full-face shield.	Standard safety glasses are not sufficient.
Body	Chemical-resistant laboratory coat, apron, and full-length pants.	Ensure complete coverage of skin. An emergency shower must be readily accessible. ^[7]
Feet	Closed-toe, chemical-resistant shoes.	---

II. Operational Plan: Step-by-Step Handling Procedures

A. Preparation and Pre-Handling Checklist

- Verify Fume Hood Certification: Ensure the chemical fume hood has been certified within the last year and is functioning correctly.

- Assemble all PPE: Before entering the designated handling area, don all required personal protective equipment as detailed in the table above.
- Prepare Emergency Equipment: Ensure an eyewash station and safety shower are unobstructed and have been recently tested.[\[7\]](#) Have a spill kit with an inert absorbent material (e.g., sand, vermiculite) readily available.[\[5\]](#)[\[8\]](#)
- Review Safety Data Sheet (SDS): Always review the most current SDS for **Trichloromethyl chloroformate** before beginning any work.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Designate a Handling Area: Clearly mark the area where the chemical will be handled and restrict access to authorized personnel only.

B. Handling the Chemical

- Transporting: Transport **Trichloromethyl chloroformate** in a sealed, shatter-proof secondary container.
- Dispensing:
 - Conduct all manipulations within the chemical fume hood.[\[1\]](#)[\[3\]](#)
 - Keep the container tightly closed when not in use.[\[3\]](#)
 - Store the chemical under an inert atmosphere as it is moisture-sensitive.[\[1\]](#)[\[3\]](#)
 - Avoid contact with incompatible materials such as acids, bases, water, strong oxidizing agents, alcohols, and amines.[\[1\]](#)[\[3\]](#)
- Post-Handling:
 - Thoroughly decontaminate all surfaces that may have come into contact with the chemical.
 - Wash hands and forearms thoroughly with soap and water after removing gloves.

III. Emergency Procedures

A. Spills

- Small Spills (inside a fume hood):
 - Absorb the spill with an inert, dry material such as sand or vermiculite.[5]
 - Collect the absorbed material into a suitable, closed container for hazardous waste disposal.[1][3]
- Large Spills (or any spill outside a fume hood):
 - Evacuate the immediate area and alert others.
 - Contact your institution's emergency response team.
 - If trained and equipped with an SCBA, contain the spill by diking with an inert absorbent material.

B. Personal Exposure

- Skin Contact:
 - Immediately remove all contaminated clothing.
 - Wash the affected area with copious amounts of water for at least 15 minutes.[1]
 - Seek immediate medical attention.[1]
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7]
 - Remove contact lenses if present and easy to do so.
 - Seek immediate medical attention.[1]
- Inhalation:

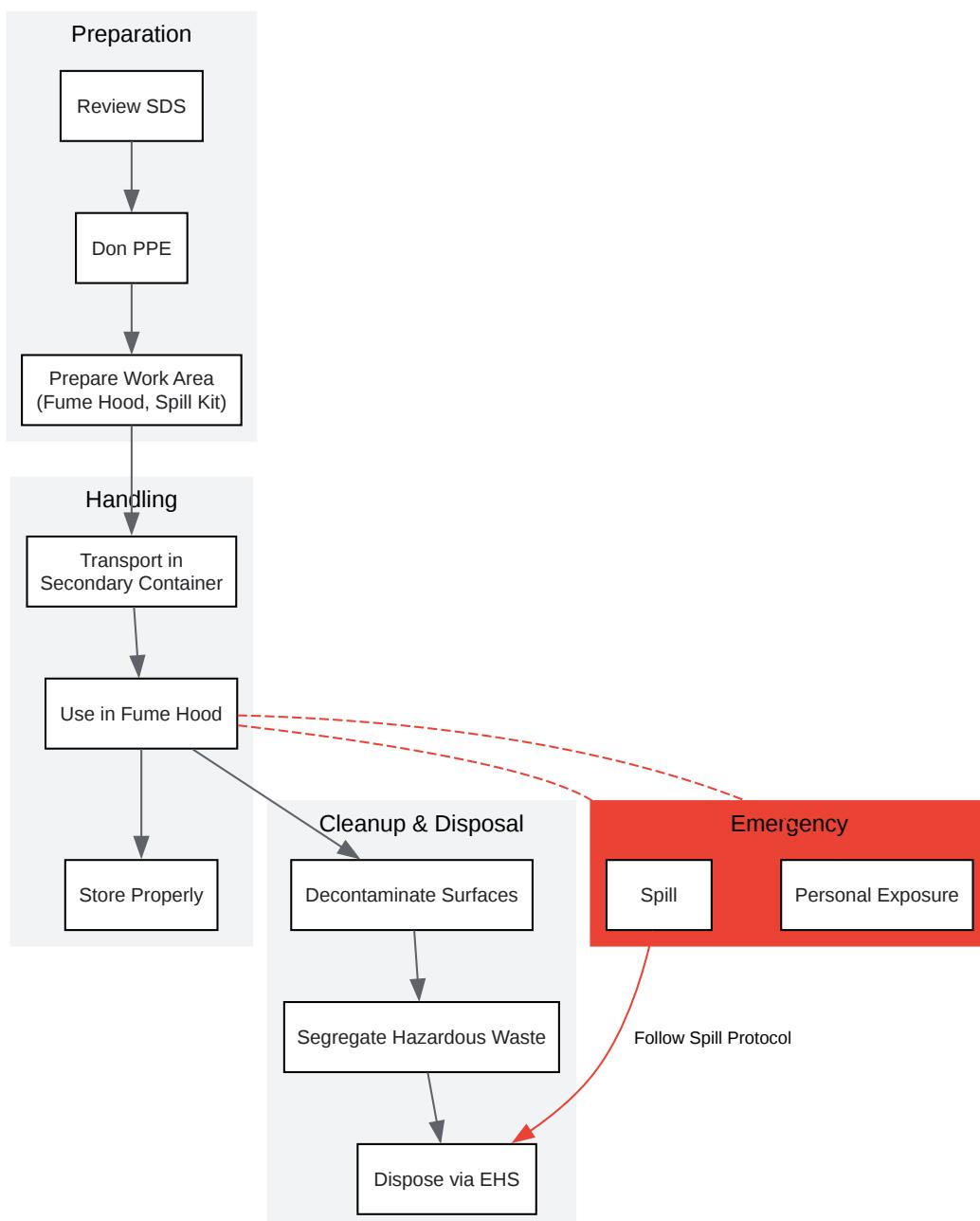
- Move the individual to fresh air immediately.[[1](#)]
- If breathing is difficult or has stopped, provide artificial respiration, but do not use mouth-to-mouth resuscitation.[[1](#)]
- Seek immediate medical attention.[[1](#)]
- Ingestion:
 - Do NOT induce vomiting.[[1](#)]
 - Rinse the mouth with water.
 - Seek immediate medical attention.[[1](#)]

IV. Disposal Plan

- Waste Collection:
 - All waste materials contaminated with **Trichloromethyl chloroformate**, including empty containers, used PPE, and spill cleanup materials, must be collected in a designated, labeled, and sealed hazardous waste container.[[1](#)]
- Waste Storage:
 - Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal Procedure:
 - Dispose of all waste in accordance with local, state, and federal regulations.[[1](#)] Contact your institution's environmental health and safety department for specific disposal procedures.
 - Contaminated packaging should be disposed of as hazardous waste.[[1](#)]

V. Workflow and Safety Logic Diagram

Workflow for Handling Trichloromethyl Chloroformate

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Caption: Logical workflow for the safe handling of **Trichloromethyl chloroformate**.

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